

In Silico Prediction of 2-(4-Methoxybenzylamino)pyridine Bioactivity: A Technical Guide

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Compound of Interest

Compound Name: 2-(4-Methoxybenzylamino)pyridine

Cat. No.: B147247

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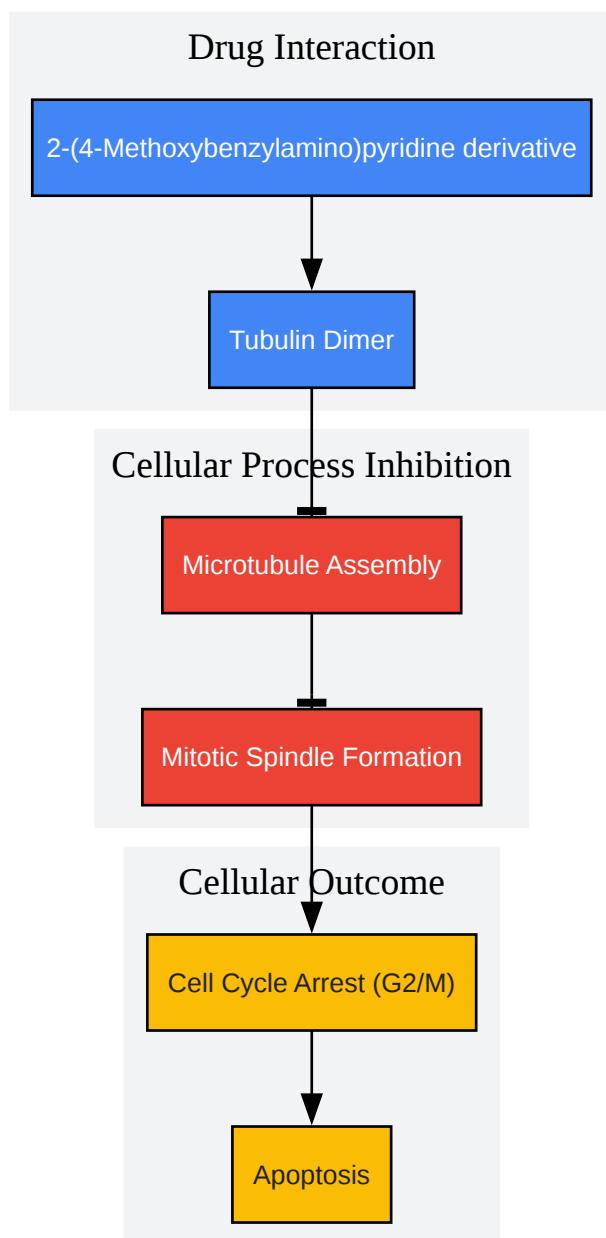
For Researchers, Scientists, and Drug Development Professionals

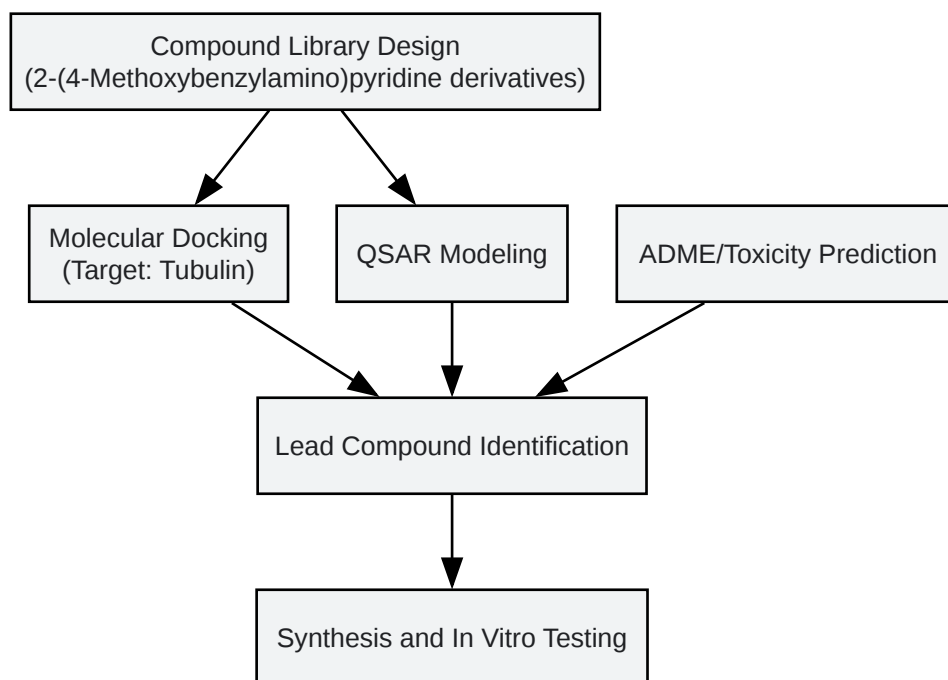
This technical guide provides an in-depth overview of the predicted bioactivity of **2-(4-Methoxybenzylamino)pyridine** and its derivatives, with a focus on in silico methodologies. While direct comprehensive studies on this specific molecule are limited, this guide synthesizes data from closely related N-alkyl-N-(4-methoxyphenyl)pyridin-2-amine derivatives to project its potential therapeutic applications and the computational strategies used to predict them. The primary predicted bioactivity for this class of compounds is the inhibition of tubulin polymerization, a key mechanism in anticancer therapies.

Predicted Bioactivity and Mechanism of Action

Derivatives of **2-(4-Methoxybenzylamino)pyridine** have been identified as a novel class of tubulin polymerization inhibitors.^[1] These compounds are predicted to exert their biological effect by targeting the colchicine binding site on tubulin.^[1] By binding to this site, they disrupt the assembly of microtubules, which are essential components of the cytoskeleton involved in cell division, intracellular transport, and maintenance of cell shape. The inhibition of tubulin polymerization leads to cell cycle arrest and ultimately apoptosis (programmed cell death) in rapidly dividing cells, such as cancer cells. This mechanism of action is a well-established strategy for cancer chemotherapy.

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References

- 1. Synthesis and biological evaluation of N-alkyl-N-(4-methoxyphenyl)pyridin-2-amines as a new class of tubulin polymerization inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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